

5-O-Desmethyl Donepezil-d5 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-O-Desmethyl Donepezil-d5

Cat. No.: B602624

[Get Quote](#)

Technical Guide: 5-O-Desmethyl Donepezil-d5

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **5-O-Desmethyl Donepezil-d5**, a deuterium-labeled metabolite of Donepezil. The information is compiled from various analytical and metabolic studies.

Quantitative Data

The following tables summarize the key quantitative and identifying information for **5-O-Desmethyl Donepezil-d5** and its non-labeled counterpart.

Table 1: Chemical and Physical Properties

Property	Value	Source
Analyte Name	5-O-Desmethyl Donepezil-d5	[1][2]
Parent Drug	Donepezil	[1]
CAS Number	1189929-21-2	[2][3]
Molecular Formula	C ₂₃ H ₂₂ D ₅ NO ₃	[2][3]
Molecular Weight	370.50 g/mol	[2][3]
IUPAC Name	5-hydroxy-6-methoxy-2-((1-((phenyl-d5)methyl)piperidin-4-yl)methyl)-2, 3-dihydro-1H-inden-1-one	[1]
Purity	>95% (by HPLC)	[4]
Storage Temperature	-20°C	[4]

Table 2: Non-Labeled 5-O-Desmethyl Donepezil Properties

Property	Value	Source
Analyte Name	5-O-Desmethyl Donepezil	[4]
CAS Number	120013-57-2	[4][5]
Molecular Formula	C ₂₃ H ₂₇ NO ₃	[4][5]
Molecular Weight	365.47 g/mol	[4][5]
IUPAC Name	2-[(1-benzylpiperidin-4-yl)methyl]-5-hydroxy-6-methoxy-2,3-dihydroinden-1-one	[4][5]

Experimental Protocols

Detailed methodologies for the analysis of Donepezil and its metabolites, including 5-O-Desmethyl Donepezil, are crucial for research and development. The following protocols are

based on established analytical methods.

2.1 High-Performance Liquid Chromatography (HPLC) for Donepezil and Metabolites

A validated HPLC method for the simultaneous determination of Donepezil, 5-O-Desmethyl Donepezil (5DD), 6-O-Desmethyl Donepezil (6DD), and Donepezil-N-Oxide (DNox) in human plasma has been described.[\[6\]](#)

- Sample Preparation (Liquid-Liquid Extraction):
 - Alkalinize plasma samples.
 - Extract the analytes using a solvent mixture of n-hexane, dichloromethane, and ethyl acetate (45:40:15 v/v/v).[\[6\]](#)
 - Use Disopyramide as the internal standard.[\[6\]](#)
 - Evaporate the organic layer to dryness.
 - Reconstitute the residue in 200 μ L of the mobile phase.[\[6\]](#)
- Chromatographic Conditions:
 - Column: X-Terra, RP8[\[6\]](#)
 - Mobile Phase: Acetonitrile (85%) and 1% acetic acid (15%)[\[6\]](#)
 - Flow Rate: 1 mL/min[\[6\]](#)
 - Injection Volume: 50 μ L[\[6\]](#)
 - Detection: Photometric and fluorimetric detectors in tandem. This setup maximizes sensitivity for fluorescent compounds (Donepezil, 5DD, DNox) and allows detection of non-fluorescent compounds (6DD, internal standard).[\[6\]](#)
- Method Performance:
 - Linearity: 10-100 ng/mL concentration range.[\[6\]](#)

- Quantitation Limits: 0.1-0.3 ng/mL for fluorescent compounds and 1.2-4.3 ng/mL for photometric compounds.[6]
- Imprecision (CV): 3.2% to 12.6%[6]
- Inaccuracy (% mean absolute error): 1.3% to 13.3%[6]

2.2 Chiral HPLC Analysis

A method for the enantioselective determination of Donepezil and its desmethyl metabolites has also been developed.[7]

- Sample Preparation (Liquid-Liquid Extraction):
 - Extract from culture medium using ethyl acetate.[7]
- Chromatographic Conditions:
 - Column: Chiralpak AD-H[7]
 - Mobile Phase: Hexane/ethanol/methanol (75:20:5, v/v/v) with 0.3% triethylamine.[7]
 - Detection: UV at 270 nm.[7]
- Method Performance:
 - Linearity (Donepezil): 100-10,000 ng/mL for each enantiomer.[7]
 - Linearity (5-O-Desmethyl Donepezil & 6-O-Desmethyl Donepezil): 100-5,000 ng/mL for each enantiomer.[7]
 - Precision and Accuracy (RSD and RE): < 15%[7]

2.3 Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

A sensitive LC-MS/MS method has been established for the simultaneous quantification of Donepezil and its active metabolite, 6-O-desmethyl donepezil, in human plasma.[8] While this protocol does not explicitly include **5-O-Desmethyl Donepezil-d5**, the principles can be

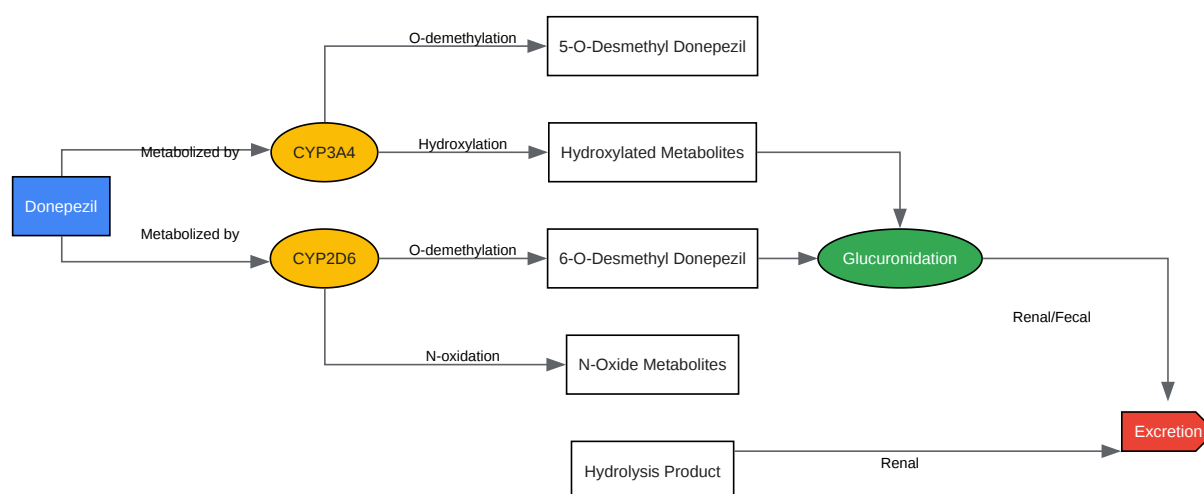
adapted. **5-O-Desmethyl Donepezil-d5** is commonly used as an internal standard in such assays to improve accuracy.^[1]

- Sample Preparation (Solid-Phase Extraction):
 - Extract analytes and the internal standard (galantamine) from 500 µL of human plasma using Waters Oasis HLB cartridges.^[8]
- Chromatographic Conditions:
 - Column: Waters Novapak C18 (150 mm x 3.9 mm, 4 µm)^[8]
 - Mobile Phase: Isocratic elution.
 - Run Time: 6.0 min^[8]
- Mass Spectrometry Conditions:
 - Mode: Positive ion and multiple reaction monitoring (MRM).^[8]
 - Transitions:
 - Donepezil: m/z 380.1 → 91.2^[8]
 - 6-O-Desmethyl Donepezil: m/z 366.3 → 91.3^[8]
 - Galantamine (IS): m/z 288.2 → 213.2^[8]
- Method Performance:
 - Linear Dynamic Range (Donepezil): 0.10-50.0 ng/mL^[8]
 - Linear Dynamic Range (6-O-Desmethyl Donepezil): 0.02-10.0 ng/mL^[8]
 - Precision (%CV): < 7.5%^[8]

Signaling Pathways and Experimental Workflows

Donepezil Metabolism

Donepezil undergoes extensive metabolism in the liver, primarily through the cytochrome P450 enzymes CYP3A4 and CYP2D6.[9][10] The main metabolic pathways include O-dealkylation, hydroxylation, N-oxidation, and hydrolysis, followed by glucuronidation.[11][12] 5-O-Desmethyl Donepezil is one of the metabolites formed through O-demethylation.[12]

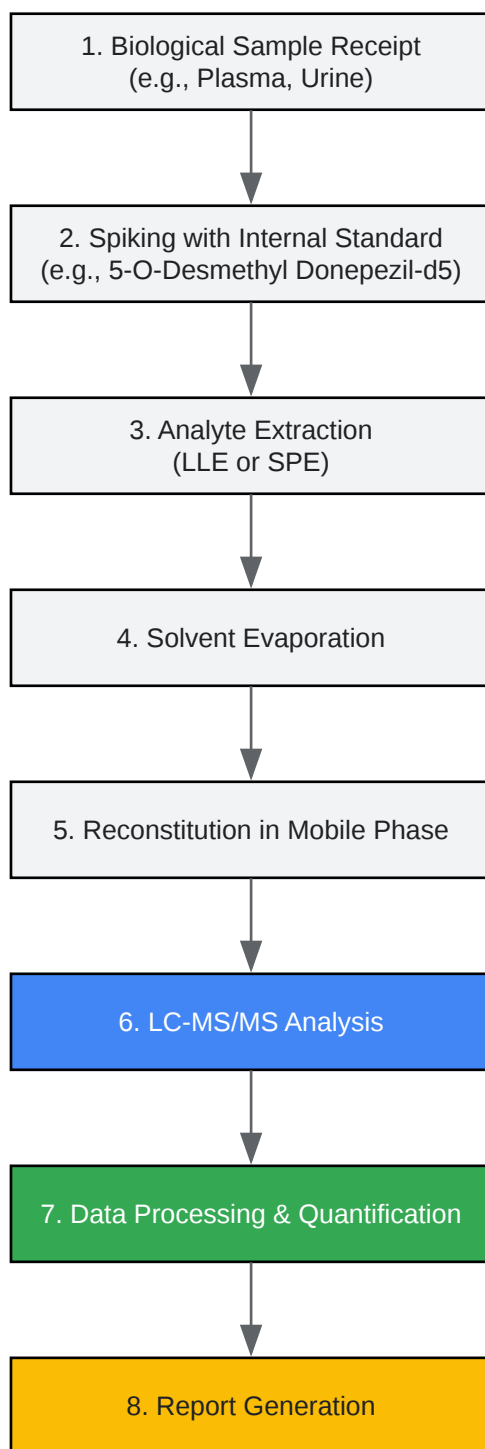


[Click to download full resolution via product page](#)

Caption: Metabolic pathway of Donepezil.

Analytical Workflow for Quantification

The general workflow for the quantification of **5-O-Desmethyl Donepezil-d5** in a biological matrix using LC-MS/MS involves several key steps from sample receipt to data analysis.



[Click to download full resolution via product page](#)

Caption: General LC-MS/MS analytical workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veeprho.com [veeprho.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]
- 4. 5-O-Desmethyl Donepezil | LGC Standards [lgcstandards.com]
- 5. 5-O-Desmethyl Donepezil | C₂₃H₂₇NO₃ | CID 11503234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Monitoring Plasma Levels of Donepezil, 5-O-Desmethyl-Donepezil, 6-O-Desmethyl-Donepezil, and Donepezil-N-Oxide by a Novel HPLC Method in Patients With Alzheimer Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Chiral HPLC analysis of donepezil, 5-O-desmethyl donepezil and 6-O-desmethyl donepezil in culture medium: application to fungal biotransformation studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Quantitation of donepezil and its active metabolite 6-O-desmethyl donepezil in human plasma by a selective and sensitive liquid chromatography-tandem mass spectrometric method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. go.drugbank.com [go.drugbank.com]
- 10. ClinPGx [clinpgx.org]
- 11. Metabolism and elimination of ¹⁴C-donepezil in healthy volunteers: a single-dose study - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [5-O-Desmethyl Donepezil-d₅ certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b602624#5-o-desmethyl-donepezil-d5-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com